

4-(Allyloxy)-3-methoxybenzonitrile: Structural Analysis, Synthesis, and Applications in Drug Development

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Compound of Interest

Compound Name: 4-(Allyloxy)-3-methoxybenzonitrile

Cat. No.: B6640708

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Executive Summary

For drug development professionals and synthetic chemists, **4-(Allyloxy)-3-methoxybenzonitrile** (CAS: 209916-32-5) serves as a highly versatile building block. Characterized by its unique combination of an electron-withdrawing nitrile group, an electron-donating methoxy group, and a reactive allyloxy moiety, this compound is frequently utilized as a precursor in the synthesis of complex pharmaceutical libraries, including selective mineralocorticoid receptor antagonists and indole acetic derivatives.

This technical guide provides an in-depth analysis of the compound's physicochemical properties, a self-validating methodology for its synthesis via

O-alkylation, and its downstream reactivity profile, specifically focusing on its utility in thermal Claisen rearrangements.

Chemical Identity & Physicochemical Profiling

Understanding the structural geometry and electronic distribution of **4-(Allyloxy)-3-methoxybenzonitrile** is critical for predicting its reactivity. The presence of the para-allyloxy

group provides a terminal alkene handle for cross-coupling, metathesis, or sigmatropic rearrangements, while the meta-methoxy group sterically and electronically modulates the aromatic core[1].

Quantitative Data Summary

The following table consolidates the core identification metrics and physicochemical properties of the compound:

Property	Value / Description
Chemical Name	4-(Allyloxy)-3-methoxybenzonitrile
Synonyms	4-Alloxy-3-methoxybenzonitrile
CAS Number	209916-32-5
Molecular Formula	
Molecular Weight	189.21 g/mol
SMILES String	<chem>C=CCOC1=C(C=C(C=C1)C#N)OC</chem>
Functional Groups	Nitrile, Ether (Methoxy), Allyl Ether
Storage Conditions	Sealed in dry conditions, 2–8°C

Synthesis Methodology: O-Alkylation

The most robust and field-proven method for synthesizing **4-(Allyloxy)-3-methoxybenzonitrile** is the O-alkylation of 4-hydroxy-3-methoxybenzonitrile (vanillonitrile) using allyl bromide[2].

Mechanistic Causality & Experimental Design

The reaction proceeds via a bimolecular nucleophilic substitution (

) mechanism. The choice of reagents is dictated by the need to maximize the nucleophilicity of the phenol while protecting the sensitive nitrile group from hydrolysis.

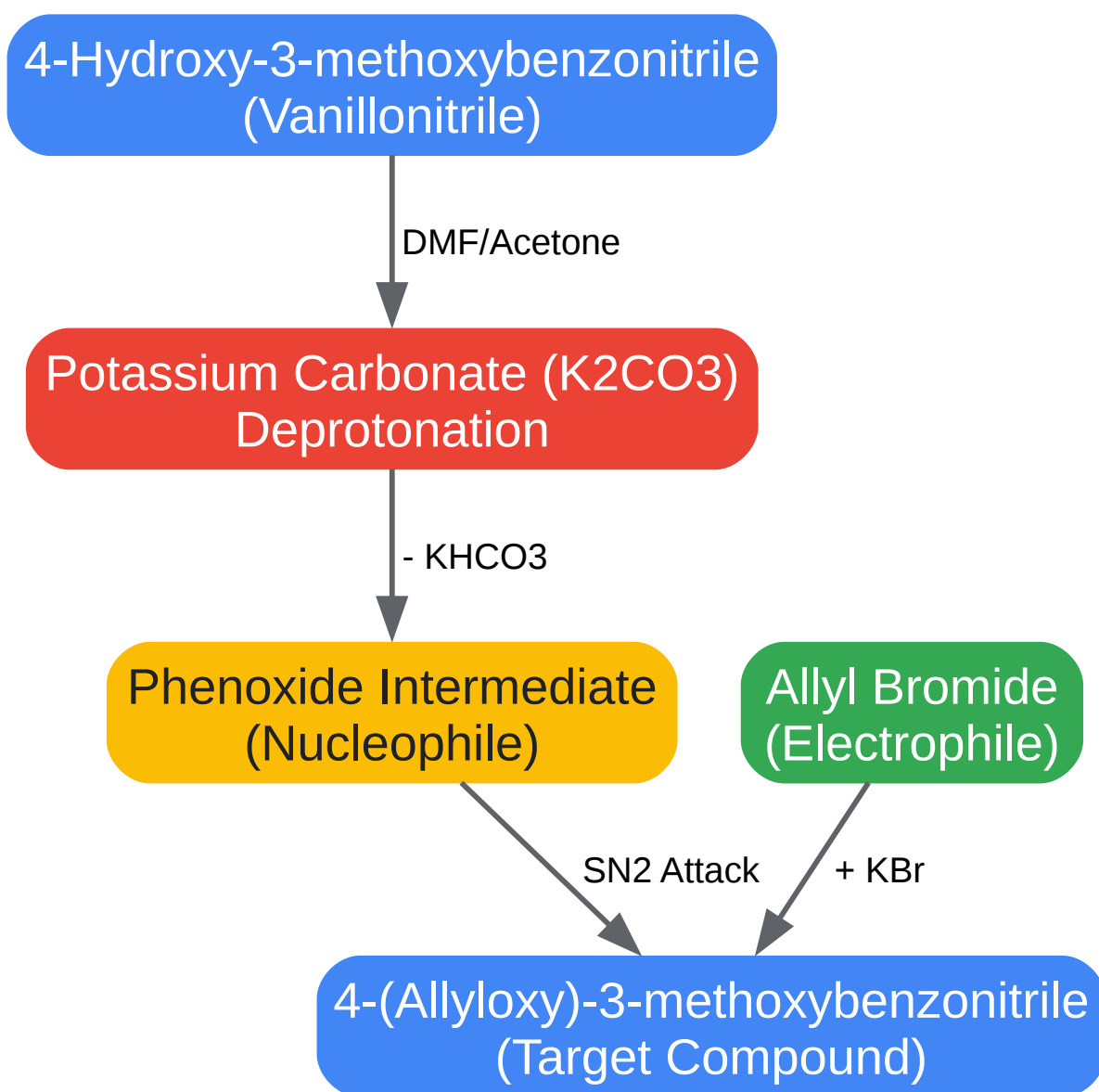
- Base Selection: Potassium carbonate (

) is utilized because it is a mild, non-nucleophilic base. The strongly electron-withdrawing nature of the para-nitrile group lowers the

of the phenolic hydroxyl, allowing

to efficiently generate the phenoxide anion without risking the conversion of the nitrile to an amide or carboxylic acid[3].

- Solvent Selection: Polar aprotic solvents such as N,N-Dimethylformamide (DMF) or acetone are strictly required. These solvents solvate the potassium cation but leave the phenoxide anion relatively "naked" and highly reactive, thereby accelerating the attack on the electrophilic carbon of allyl bromide[4].



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Figure 1: SN2 O-alkylation pathway for **4-(Allyloxy)-3-methoxybenzonitrile** synthesis.

Step-by-Step Validated Protocol

- Preparation: Dissolve 0.1 mol of 4-hydroxy-3-methoxybenzonitrile in 150 mL of anhydrous DMF in a round-bottom flask equipped with a magnetic stirrer.
- Deprotonation: Add 325.3 mmol (approx. 3.25 equivalents) of finely powdered anhydrous portion-wise. Self-Validation: The solution will typically undergo a slight color change as the phenoxide anion is generated.
- Alkylation: Cool the mixture in an ice bath to 0°C. Introduce 130.1 mmol (1.3 equivalents) of allyl bromide dropwise via an addition funnel. Causality: Dropwise addition controls the exothermic nature of the alkylation and minimizes the formation of poly-alkylated byproducts[2].
- Reaction Propagation: Remove the ice bath and allow the reaction mixture to warm to room temperature. Stir under an inert argon atmosphere for 16–19 hours.
- Monitoring: Monitor the reaction via Thin Layer Chromatography (TLC) using a Hexane:Ethyl Acetate (3:1) eluent system to confirm the complete consumption of the starting phenol.
- Workup: Filter the suspension to remove inorganic salts (, unreacted). Concentrate the filtrate under reduced pressure. Partition the resulting residue between ethyl acetate and distilled water. Wash the organic layer successively with water and brine to remove residual DMF, dry over anhydrous , and concentrate in vacuo to yield the product as a colorless to pale-yellow oil[2].

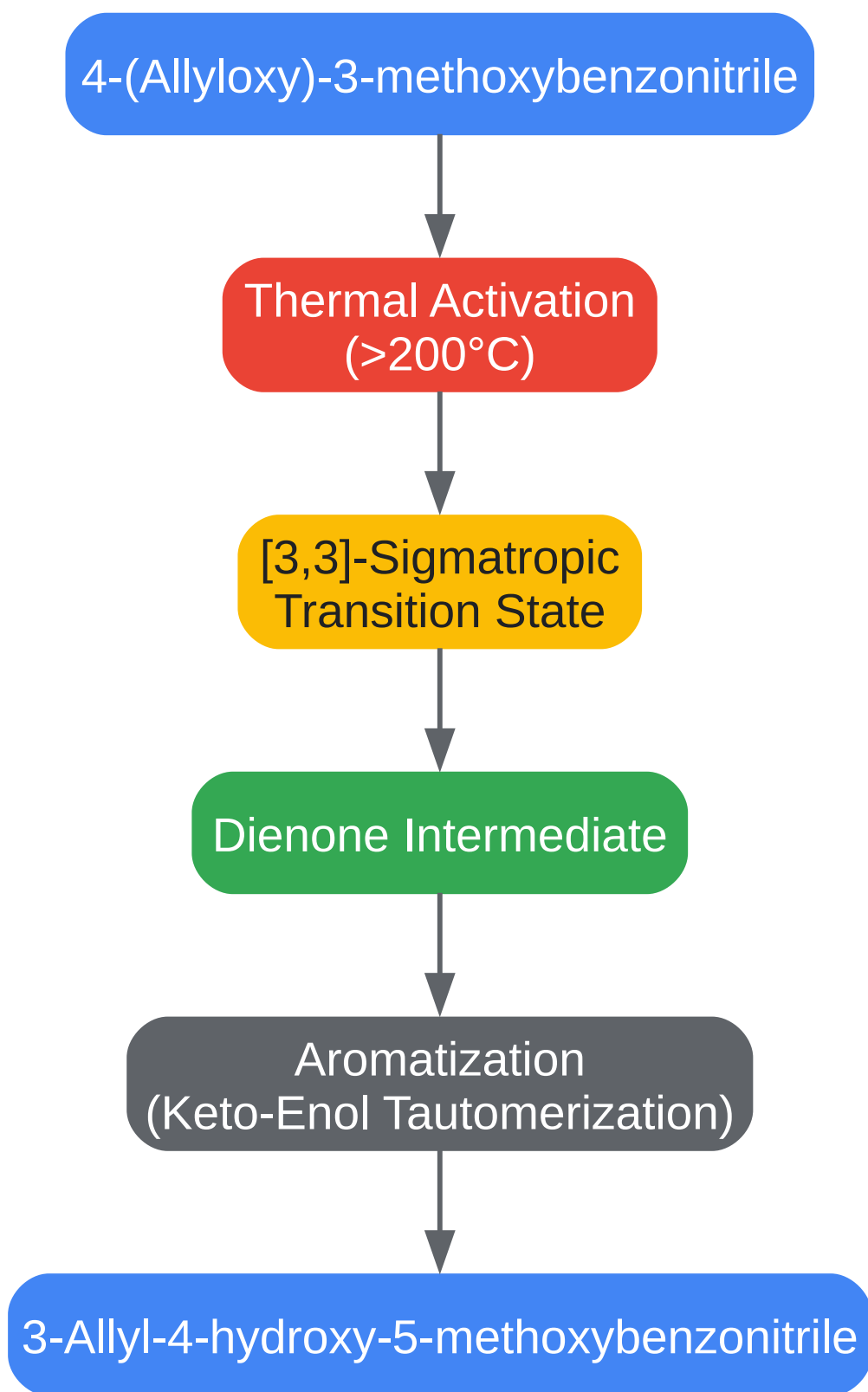
Downstream Applications: The Claisen Rearrangement

In pharmaceutical development, **4-(Allyloxy)-3-methoxybenzonitrile** is rarely the final active pharmaceutical ingredient (API). Instead, it is a strategic intermediate. One of its most valuable applications is undergoing a thermal Claisen rearrangement to yield 3-allyl-4-hydroxy-5-methoxybenzonitrile[5].

This transformation is critical when synthesizing highly substituted aromatic rings, such as those found in non-steroidal mineralocorticoid receptor antagonists used for treating cardiovascular disorders[5].

Mechanistic Overview

Heating the compound to temperatures exceeding 200°C induces a concerted,[3,3]-sigmatropic rearrangement. The allyl group migrates from the oxygen atom to the adjacent ortho-carbon on the aromatic ring. This is followed by a rapid keto-enol tautomerization that restores the aromaticity of the system, yielding a C-allyl phenol.



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Figure 2: Thermal[3,3]-sigmatropic Claisen rearrangement of the allyloxy moiety.

The resulting C-allyl phenol provides two distinct reactive sites: a free phenolic hydroxyl group for further etherification or esterification, and a terminal alkene that can be subjected to ozonolysis (to form an aldehyde) or transition-metal-catalyzed cross-coupling reactions[5].

References

- United States Patent 7,964,622 B2. "Intermediates useful in preparation of indole acetic derivatives and methods of preparation.
- United States Patent Application 2010/0305052 A1. "Mineralocorticoid Receptor Antagonists.

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